

An In-depth Technical Guide to 2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol

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Compound of Interest

Compound Name:	2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol
CAS No.:	851789-43-0
Cat. No.:	B118821

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Introduction

2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol, also known by its synonym 3-(2-Hydroxy-5-methylphenyl)-3-phenylpropan-1-ol, is a phenolic organic compound of significant interest in the pharmaceutical industry. Its primary relevance lies in its role as a key intermediate in the synthesis of Tolterodine, a muscarinic receptor antagonist used for the treatment of urinary incontinence. This document provides a comprehensive overview of its chemical properties, synthesis, and what is known about its biological relevance, with a focus on its place within the manufacturing process of Tolterodine.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol** is presented in Table 1. This data is compiled from various chemical suppliers and databases.

Property	Value	Reference
CAS Number	851789-43-0	[1]
Molecular Formula	C ₁₆ H ₁₈ O ₂	[1]
Molecular Weight	242.32 g/mol	[1]
IUPAC Name	2-(3-hydroxy-1-phenylpropyl)-4-methylphenol	[1]
Synonyms	3-(2-Hydroxy-5-methylphenyl)-3-phenylpropan-1-ol, 3-(2-Hydroxy-5-methylphenyl)-3-phenylpropanol	[1]
Appearance	Not specified in literature; likely a solid at room temperature	
Purity (as a commercial product)	>95% - >97% (HPLC)	[1]
Storage Conditions	+5°C	[1]

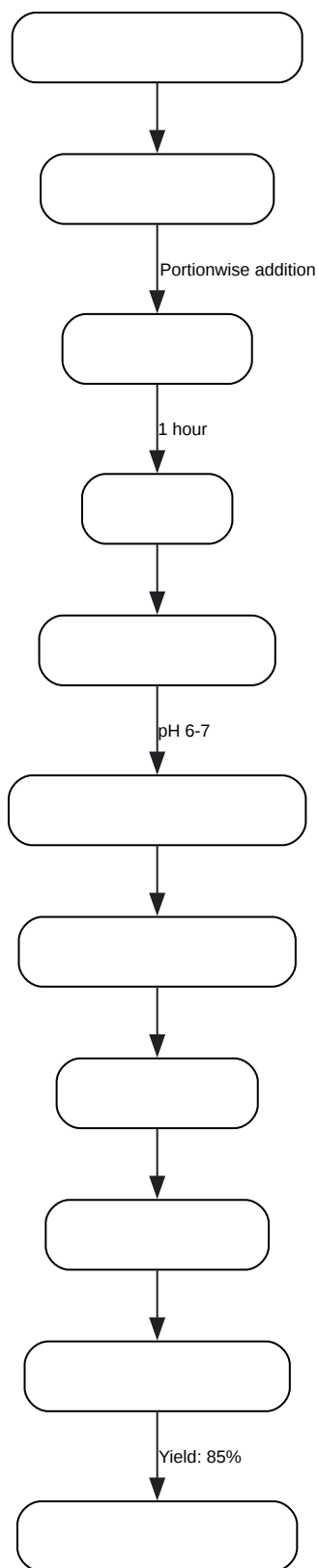
Synthesis and Experimental Protocols

The primary documented synthesis of **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol** is as an intermediate in the production of Tolterodine. The following experimental protocol is adapted from patent literature describing this transformation.

Synthesis of 2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol from 3,4-Dihydro-6-methyl-4-phenyl-2H-benzopyran-2-one

This synthesis involves the reductive opening of a lactone ring.

- Experimental Workflow



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Figure 1: Synthesis workflow for **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol**.

Detailed Experimental Protocol

To a stirred suspension of 3,4-dihydro-6-methyl-4-phenyl-2H-benzopyran-2-one (23.8 g, 0.1 mol) in methanol (100 ml), sodium borohydride (NaBH₄) (3.78 g, 0.1 mol) is added in portions at 0°C. The reaction mixture is then stirred at this temperature for 1 hour. Following this, acetone (15 ml) is added to quench the reaction. The pH of the mixture is adjusted to between 6 and 7 with acetic acid. The resulting mixture is then extracted with ethyl acetate. The organic phase is washed, dried, and the solvent is evaporated under reduced pressure. The crude product is crystallized from toluene to yield **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol** as a crystalline solid.

Biological Activity and Relevance

There is a notable lack of publicly available data on the specific biological activity, pharmacology, or toxicology of **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol** itself. Its primary significance is as a direct precursor in the synthesis of Tolterodine.

Role as a Tolterodine Intermediate and Impurity

2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol is a crucial intermediate in several patented synthetic routes to Tolterodine. Due to its position in the manufacturing process, it can also be present as a process-related impurity in the final active pharmaceutical ingredient (API). Regulatory guidelines necessitate the monitoring and control of such impurities to ensure the safety and efficacy of the final drug product.

Contextual Pharmacology: Tolterodine

To provide context, Tolterodine is a competitive muscarinic receptor antagonist. It exhibits a high affinity for the muscarinic receptors in the bladder, which are responsible for bladder muscle contractions. By blocking these receptors, Tolterodine reduces involuntary bladder contractions, thereby increasing bladder capacity and decreasing the frequency and urgency of urination. Tolterodine is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme CYP2D6 to its active 5-hydroxymethyl metabolite, and to a lesser extent by CYP3A4.

It is important to emphasize that the pharmacological profile of Tolterodine should not be extrapolated to its synthetic intermediate, **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol**, for which dedicated pharmacological studies have not been identified in the reviewed literature.

Toxicology of Related Impurities

General toxicology studies are conducted on pharmaceutical products and their impurities. A pharmacology review by the FDA for Tolterodine indicated that genotoxicity and general toxicity studies were performed on degradation products. However, specific data for **2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol** was not detailed in the available documents.[2] Without specific studies, the toxicological profile of this compound remains uncharacterized.

Conclusion

2-(3-Hydroxy-1-phenylpropyl)-4-methylphenol is a well-defined chemical entity with its primary significance rooted in pharmaceutical manufacturing as a key intermediate for Tolterodine. While its synthesis is documented, there is a significant gap in the scientific literature regarding its intrinsic biological activity, pharmacological effects, and toxicological profile. For professionals in drug development, this compound is of interest mainly from a process chemistry and quality control perspective, where its formation and subsequent conversion, as well as its potential as an impurity, are of critical importance. Further research would be necessary to elucidate any inherent pharmacological or toxicological properties of this molecule.

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References

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